

An In-Depth Technical Guide to 2-Isobutylthiazole (CAS No. 18640-74-9)

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Compound of Interest

Compound Name: 2-Isobutylthiazole

Cat. No.: B093282

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Abstract

2-Isobutylthiazole, with the CAS number 18640-74-9, is a volatile organic compound recognized for its potent, characteristic aroma reminiscent of fresh tomato leaves.^{[1][2]} This heterocyclic compound, containing both sulfur and nitrogen, is a key component in the flavor and fragrance industry and serves as a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[3][4]} Its presence has been identified in natural sources such as tomatoes (*Solanum lycopersicum*) and is also a product of the Maillard reaction.^[5] This technical guide provides a comprehensive overview of **2-isobutylthiazole**, including its physicochemical properties, synthesis, analytical methods, and known applications, with a focus on presenting quantitative data and detailed experimental methodologies.

Chemical and Physical Properties

2-Isobutylthiazole is a colorless to pale yellow liquid with a strong, green, and earthy aroma.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **2-Isobutylthiazole**

Property	Value	Reference(s)
CAS Number	18640-74-9	[6]
Molecular Formula	C ₇ H ₁₁ NS	[7]
Molecular Weight	141.23 g/mol	[7]
Appearance	Colorless to pale yellow liquid	[8]
Odor	Green, tomato leaf, earthy, nutty	[1][2][8]
Boiling Point	180 °C (lit.)	[7]
Density	0.995 g/mL at 25 °C (lit.)	[7]
Refractive Index	n ₂₀ /D 1.495 (lit.)	[7]
Flash Point	57 °C	[2]
Solubility	Slightly soluble in water; soluble in organic solvents.	[2][8]
IUPAC Name	2-(2-methylpropyl)-1,3-thiazole	[5]
Synonyms	2-Isobutyl-1,3-thiazole, Thiazole, 2-(2-methylpropyl)-	[5][8]

Synthesis of 2-Isobutylthiazole

A common method for the synthesis of **2-isobutylthiazole** involves the reaction of an α -haloketone with a thioamide, a process known as the Hantzsch thiazole synthesis. A specific synthetic route is detailed in Chinese patent CN101891701A, which involves the condensation of a mercaptoacetaldehyde dimer with 3-methylbutyraldehyde (isovaleraldehyde).[4] While the patent provides an outline, a more detailed, generalized experimental protocol based on this type of condensation is provided below.

Experimental Protocol: Synthesis via Condensation Reaction

Objective: To synthesize **2-isobutylthiazole** through the condensation of isovaleraldehyde and a sulfur-containing reactant.

Materials:

- Isovaleraldehyde (3-methylbutyraldehyde)
- 2-Chloroacetaldehyde (or its hydrate)[[9](#)]
- Sodium hydrosulfide (NaSH) or another suitable sulfur source
- Ammonia or an ammonia source
- Solvent (e.g., ethanol, methanol)
- Dehydrogenating agent (e.g., benzoquinone)[[4](#)]
- Reaction flask with a stirrer and thermometer
- Condenser
- Separatory funnel
- Distillation apparatus

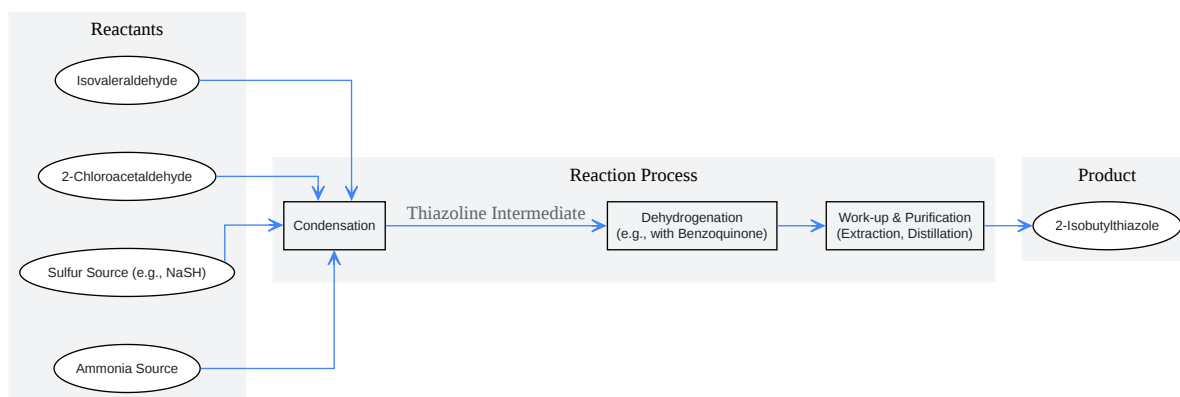
Procedure:

- Formation of the Thiazoline Intermediate:
 - In a reaction flask, dissolve the sulfur source (e.g., sodium hydrosulfide) in a suitable solvent.
 - Cool the mixture in an ice bath.
 - Slowly add 2-chloroacetaldehyde to the cooled solution while stirring.
 - To this mixture, add isovaleraldehyde and a source of ammonia. The reaction is typically carried out at a controlled temperature to facilitate the condensation and formation of the 2-isobutyl-2,5-dihydrothiazole intermediate.

- Dehydrogenation:
 - To the reaction mixture containing the thiazoline intermediate, add a dehydrogenating agent such as benzoquinone.^[4]
 - Heat the mixture under reflux for a specified period to promote the aromatization of the thiazoline ring to a thiazole.
- Work-up and Purification:
 - After the reaction is complete, cool the mixture to room temperature.
 - Perform an extraction using a suitable organic solvent (e.g., diethyl ether, dichloromethane).
 - Wash the organic layer with water and brine to remove any impurities.
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter the drying agent and concentrate the solvent under reduced pressure.
 - Purify the crude product by vacuum distillation to obtain pure **2-isobutylthiazole**.

Note: This is a generalized protocol. Reaction conditions such as temperature, reaction time, and stoichiometry of reactants should be optimized for the best yield and purity.

Logical Workflow for Synthesis



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Caption: General workflow for the synthesis of **2-isobutylthiazole**.

Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is the primary technique for the identification and quantification of **2-isobutylthiazole**, especially in complex matrices like food and beverages.

Experimental Protocol: GC-MS Analysis of 2-Isobutylthiazole in Tomato Volatiles

Objective: To identify and quantify **2-isobutylthiazole** in a tomato sample using headspace solid-phase microextraction (HS-SPME) coupled with GC-MS.

Materials and Equipment:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)

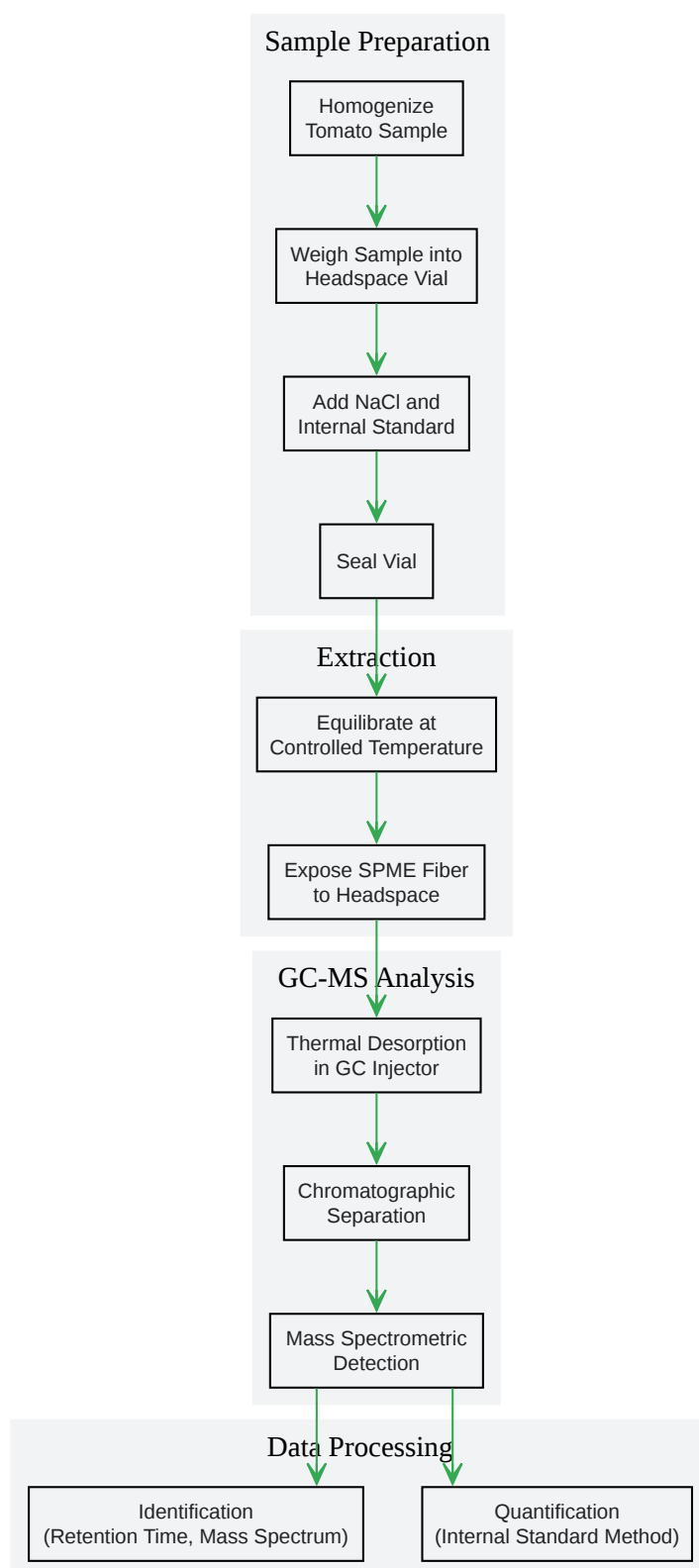
- SPME fiber (e.g., DVB/CAR/PDMS)
- Headspace vials (20 mL)
- Gas-tight syringe
- Tomato sample
- Sodium chloride (NaCl)
- Internal standard (e.g., 4-methyl-2-pentanol)
- Helium carrier gas (purity $\geq 99.999\%$)

Procedure:

- Sample Preparation:
 - Homogenize the fresh tomato sample.
 - Weigh a specific amount of the homogenized sample (e.g., 0.5 g) into a 20 mL headspace vial.[\[10\]](#)
 - Add a known amount of NaCl (e.g., 0.1 g) to the vial to improve the release of volatiles.[\[10\]](#)
 - Spike the sample with a known concentration of an internal standard.[\[10\]](#)
 - Immediately seal the vial with a PTFE-faced silicone septum.
- HS-SPME Extraction:
 - Place the vial in a heating block or water bath at a controlled temperature (e.g., 40-60 °C) for a specific equilibration time (e.g., 15-30 min).
 - Expose the SPME fiber to the headspace of the vial for a defined extraction time (e.g., 30-60 min) while maintaining the temperature.
- GC-MS Analysis:

- Desorb the extracted volatiles from the SPME fiber in the heated GC injection port (e.g., 270 °C) in splitless mode.[\[3\]](#)[\[4\]](#)
- Use a suitable capillary column (e.g., DB-5ms, HP-5ms).
- Set the oven temperature program as follows: initial temperature of 40 °C for 3 min, ramp at 2 °C/min to 160 °C, then ramp at 50 °C/min to 300 °C, and hold for 3 min.[\[3\]](#)[\[4\]](#)
- Set the helium carrier gas flow rate to 1.2 mL/min.[\[3\]](#)[\[4\]](#)
- Set the MS transfer line and ion source temperatures to 270 °C and 300 °C, respectively.[\[3\]](#)[\[4\]](#)
- Acquire mass spectra in the range of m/z 40-650.[\[3\]](#)[\[4\]](#)
- Data Analysis:
 - Identify **2-isobutylthiazole** by comparing its mass spectrum and retention time with those of an authentic standard and by searching against a mass spectral library (e.g., NIST).
 - Quantify the concentration of **2-isobutylthiazole** using the internal standard method.

Workflow for GC-MS Analysis



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Caption: Workflow for the analysis of **2-isobutylthiazole** in a food matrix.

Applications

The primary application of **2-isobutylthiazole** is in the food and fragrance industries.

Table 2: Applications of **2-Isobutylthiazole**

Industry	Specific Applications	Description	Reference(s)
Food & Flavor	Flavoring agent in sauces, soups, snacks, baked goods, and beverages.	Imparts a fresh tomato, vegetable, and herbal flavor. It is particularly effective in enhancing the taste of tomato-based products.	[1] [3] [11]
Fragrance	Component in perfumes, detergents, and personal care products.	Provides a fresh, green, and natural scent, often described as resembling tomato leaves.	[1] [3]
Pharmaceuticals	Intermediate in drug synthesis.	The thiazole ring is a common scaffold in various bioactive molecules with potential antibacterial, neuroprotective, and antioxidant properties.	[3]
Agrochemicals	Intermediate in pesticide and fungicide synthesis.	Used to create compounds with bactericidal or insecticidal effects, as well as plant growth-promoting properties.	[3] [4]
Chemical Synthesis	Intermediate for other heterocyclic compounds and functional polymers.	The thiazole structure provides unique electronic properties that are useful in materials science.	[3]

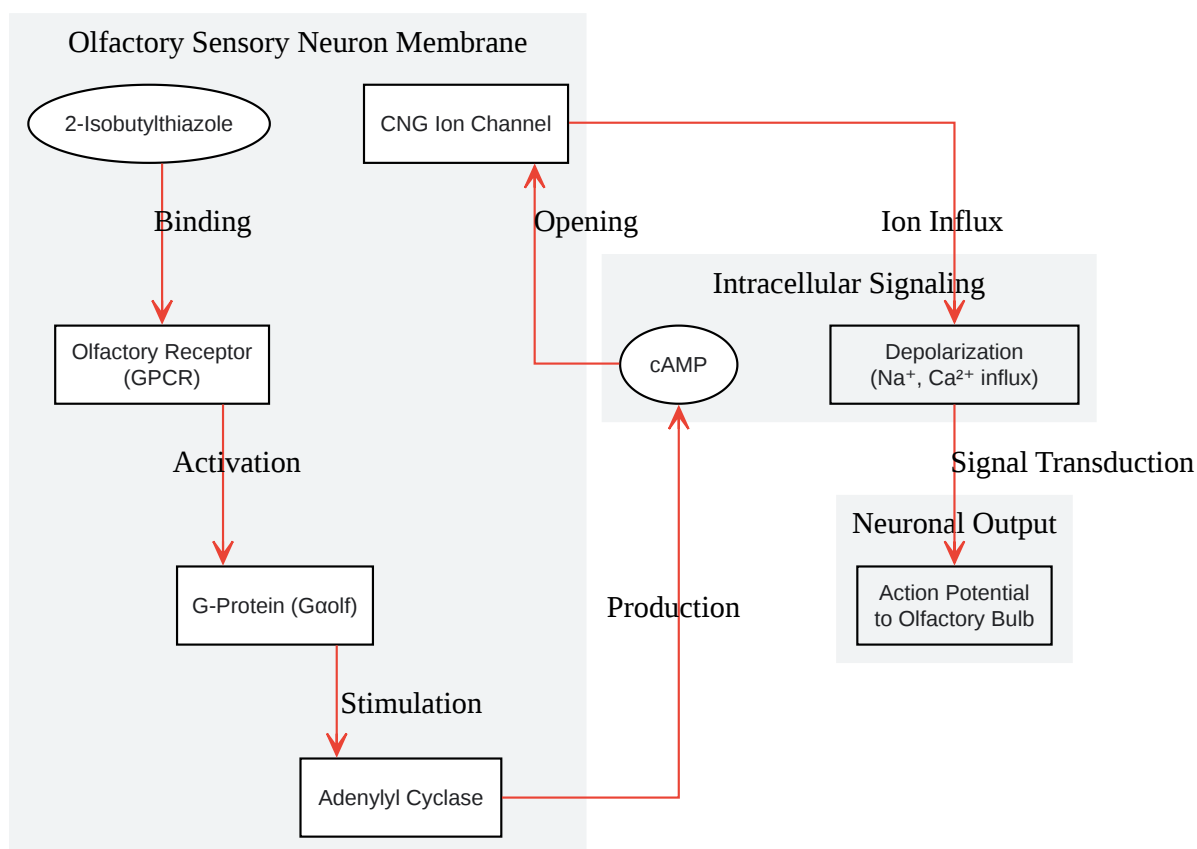
Biological Activity and Signaling Pathways

While the biological activity of many thiazole derivatives is well-documented, specific information on the signaling pathways directly modulated by **2-isobutylthiazole** is limited in the current scientific literature. However, given its potent aroma, its primary biological interaction in humans is with olfactory receptors.

The perception of odorants like **2-isobutylthiazole** is initiated by their binding to specific G-protein coupled olfactory receptors (GPCRs) located on the cilia of olfactory sensory neurons in the nasal epithelium. This binding event triggers a signal transduction cascade.

Postulated Olfactory Signaling Pathway

- **Binding:** **2-Isobutylthiazole** binds to a specific olfactory receptor.
- **G-Protein Activation:** The activated receptor interacts with and activates a G-protein ($G_{\alpha olf}$).
- **Adenylyl Cyclase Activation:** The activated $G_{\alpha olf}$ subunit stimulates adenylyl cyclase, leading to the production of cyclic AMP (cAMP).
- **Ion Channel Opening:** cAMP binds to and opens cyclic nucleotide-gated (CNG) ion channels.
- **Depolarization:** The influx of cations (Na^+ and Ca^{2+}) through the CNG channels depolarizes the neuron.
- **Action Potential:** If the depolarization reaches the threshold, an action potential is generated and transmitted to the olfactory bulb in the brain, leading to the perception of the tomato-like smell.



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Caption: Postulated olfactory signal transduction pathway for **2-isobutylthiazole**.

Safety and Handling

2-Isobutylthiazole is classified as a flammable liquid and vapor and is harmful if swallowed. [12] It can cause skin and serious eye irritation. [12] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. [1] It should be stored in a cool, dry, and well-ventilated area away from sources of ignition. [1]

Table 3: GHS Hazard Information

Hazard Statement	Code
Flammable liquid and vapor	H226
Harmful if swallowed	H302
Causes skin irritation	H315
Causes serious eye irritation	H319
May cause respiratory irritation	H335

Source: Aggregated GHS information from ECHA C&L Inventory.[5]

Conclusion

2-Isobutylthiazole is a significant compound with diverse applications, particularly in the flavor and fragrance industry. Its synthesis is achievable through established organic chemistry routes, and its analysis is reliably performed using modern chromatographic techniques. While its direct involvement in specific biological signaling pathways beyond olfaction is not yet well-defined, its role as a potent odorant underscores its interaction with the olfactory system. Further research into its potential pharmacological activities, guided by the known bioactivities of other thiazole derivatives, could open new avenues for its application in drug development. This guide provides a foundational resource for professionals working with this versatile molecule.

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